

An In-depth Technical Guide to 2-[2-[Benzyl(methyl)amino]ethoxy]ethanol

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Compound of Interest

Compound Name:	2-[2-[Benzyl(methyl)amino]ethoxy]ethanol
CAS No.:	115972-93-5
Cat. No.:	B2822970

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This technical guide provides a comprehensive overview of the chemical compound **2-[2-[Benzyl(methyl)amino]ethoxy]ethanol**, designed for researchers, scientists, and professionals in the field of drug development. This document delves into its fundamental identifiers, physicochemical properties, potential synthetic routes, and key considerations for its application in a laboratory setting.

Core Compound Identification and Properties

Accurate identification is paramount in any scientific endeavor. **2-[2-[Benzyl(methyl)amino]ethoxy]ethanol** is a distinct chemical entity with a specific set of identifiers that ensure its unambiguous recognition in global databases and regulatory frameworks.

Nomenclature and Structural Identifiers

The compound is systematically named and represented through various internationally recognized formats. Its IUPAC name, **2-[2-[benzyl(methyl)amino]ethoxy]ethanol**, precisely

describes its molecular structure.[1] Other key identifiers are summarized in the table below for quick reference.

Identifier Type	Value	Source
CAS Number	115972-93-5	PubChem[1]
IUPAC Name	2-[2-[benzyl(methyl)amino]ethoxy]ethanol	PubChem[1]
Molecular Formula	C12H19NO2	PubChem[1]
Molecular Weight	209.28 g/mol	PubChem[1]
InChI	InChI=1S/C12H19NO2/c1-13(7-9-15-10-8-14)11-12-5-3-2-4-6-12/h2-6,14H,7-11H2,1H3	PubChem[1]
InChIKey	VMCKVGNQRSYTA-UHFFFAOYSA-N	PubChem[1]
Canonical SMILES	CN(CCOCCO)CC1=CC=CC=C1	PubChem[1]
UNII	K4V7B3L582	PubChem[1]

Physicochemical Characteristics

Understanding the physical and chemical properties of a compound is critical for its handling, storage, and application in experimental design. While exhaustive experimental data for this specific molecule is not widely published, its properties can be predicted based on its structure and data from analogous compounds.

Property	Value	Notes
Physical State	Likely a liquid at room temperature	Based on similar amino alcohols.
Solubility	Expected to be soluble in water and polar organic solvents	The presence of hydroxyl and amino groups imparts polarity.
Boiling Point	Not extensively documented	Expected to be relatively high due to its molecular weight and hydrogen bonding capabilities.
Reactivity	The amino and hydroxyl groups are the primary sites of reactivity.	The tertiary amine can act as a base or nucleophile, while the alcohol can undergo esterification or oxidation.

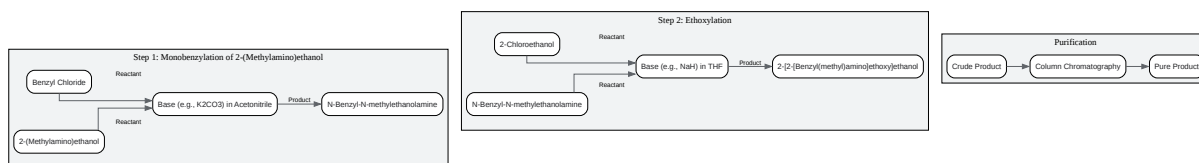
Synthesis and Methodologies

The synthesis of **2-[2-[Benzyl(methyl)amino]ethoxy]ethanol** is not widely documented in publicly available literature. However, a plausible synthetic route can be devised based on established organic chemistry principles, particularly nucleophilic substitution reactions. The following protocol is a theoretical, yet chemically sound, approach for its laboratory-scale synthesis.

Proposed Synthetic Pathway: A Two-Step Approach

The proposed synthesis involves a two-step process starting from commercially available precursors. This method is designed to be a self-validating system, with clear checkpoints for reaction monitoring and product purification.

Diagram of the Proposed Synthetic Workflow:



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Caption: Proposed two-step synthesis of **2-[2-[Benzyl(methyl)amino]ethoxy]ethanol**.

Detailed Experimental Protocol

Step 1: Synthesis of N-Benzyl-N-methylethanolamine

- Rationale: This initial step introduces the benzyl group via a standard nucleophilic substitution reaction. The choice of a mild base and an appropriate solvent is crucial to prevent side reactions.
- Procedure:
 - To a solution of 2-(methylamino)ethanol (1.0 eq) in acetonitrile, add potassium carbonate (1.5 eq).
 - Stir the mixture at room temperature for 15 minutes.
 - Add benzyl chloride (1.1 eq) dropwise to the suspension.

- Heat the reaction mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction to room temperature and filter off the inorganic salts.
- Concentrate the filtrate under reduced pressure to obtain the crude N-benzyl-N-methylethanolamine.

Step 2: Synthesis of **2-[2-[Benzyl(methyl)amino]ethoxy]ethanol**

- Rationale: This step involves the ethoxylation of the intermediate product. The use of a strong base like sodium hydride is necessary to deprotonate the alcohol, forming a more potent nucleophile.
- Procedure:
 - Dissolve the crude N-benzyl-N-methylethanolamine (1.0 eq) in anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen or argon).
 - Cool the solution to 0 °C in an ice bath.
 - Carefully add sodium hydride (1.2 eq, 60% dispersion in mineral oil) portion-wise.
 - Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional hour.
 - Add 2-chloroethanol (1.1 eq) dropwise to the reaction mixture.
 - Heat the reaction to reflux and monitor by TLC.
 - After the reaction is complete, cool to 0 °C and cautiously quench with water.
 - Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
 - Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

Purification:

- The crude product should be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure **2-[2-[Benzyl(methyl)amino]ethoxy]ethanol**.

Applications in Research and Drug Development

While specific applications of **2-[2-[Benzyl(methyl)amino]ethoxy]ethanol** are not extensively reported, its structure suggests potential utility in several areas of drug discovery and development.

- **Scaffold for Novel Chemical Entities:** The molecule possesses both a tertiary amine and a primary alcohol, making it a versatile building block for the synthesis of more complex molecules. The benzyl group can also be a key pharmacophoric feature or a protecting group that can be removed in later synthetic steps.
- **Fragment-Based Drug Discovery:** As a relatively small molecule with desirable physicochemical properties, it could serve as a fragment in screening campaigns to identify initial hits against biological targets.
- **Linker Chemistry:** The dual functionality could allow it to be used as a linker to connect two different molecular entities, for example, in the development of antibody-drug conjugates (ADCs) or proteolysis-targeting chimeras (PROTACs).

Safety and Handling

As with any chemical compound, proper safety precautions should be observed when handling **2-[2-[Benzyl(methyl)amino]ethoxy]ethanol**.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- **Ventilation:** Work in a well-ventilated area, preferably a fume hood, to avoid inhalation of any potential vapors.
- **Storage:** Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

It is important to note that the toxicological properties of this compound have not been thoroughly investigated. Therefore, it should be handled with the care afforded to a new chemical entity. The presence of a benzyl group is a structural alert, as benzyl alcohol itself can have safety concerns, particularly in certain patient populations.[2][3]

Conclusion

2-[2-[Benzyl(methyl)amino]ethoxy]ethanol is a chemical compound with a well-defined structure and a range of potential applications in chemical synthesis and drug discovery. While detailed experimental data is limited, its properties and reactivity can be inferred from its constituent functional groups. The synthetic protocol outlined in this guide provides a robust starting point for its preparation in a laboratory setting. As with any research chemical, a thorough understanding of its properties and adherence to safety protocols are essential for its successful and safe utilization.

References

- PubChem. **2-[2-[Benzyl(methyl)amino]ethoxy]ethanol**. National Center for Biotechnology Information. [[Link](#)]
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Sources

- 1. **2-[2-[Benzyl(methyl)amino]ethoxy]ethanol** | C₁₂H₁₉NO₂ | CID 19828627 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [2. ema.europa.eu \[ema.europa.eu\]](https://ema.europa.eu)
- [3. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
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